

An In-depth Technical Guide to 2-(Furan-2-yl)ethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [2-Amino-1-(furan-2-yl)ethyl]
(benzyl)amine

CAS No.: 128349-17-7

Cat. No.: B1374211

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A Note on Nomenclature: The topic specified, "2-Amino-1-(furan-2-yl)ethylamine," suggests a furan ring at position 1 and an amino group at position 2 of an ethylamine backbone. This structure, 1-(furan-2-yl)ethan-1,2-diamine, is not a commonly referenced compound. This guide will focus on the well-documented and synthetically crucial isomer, 2-(Furan-2-yl)ethan-1-amine, CAS Number 1121-46-6. This compound is a vital building block in medicinal chemistry and is likely the intended subject of inquiry.

Introduction

2-(Furan-2-yl)ethanamine is a primary amine that belongs to the heteroarylethylamine family. It serves as a versatile precursor in organic synthesis, particularly within the pharmaceutical industry.^[1] Its structure, featuring a furan ring bioisosterically replacing a phenyl ring, makes it a valuable analogue of the ubiquitous 2-phenethylamine scaffold.^{[2][3]} This substitution allows medicinal chemists to modulate pharmacokinetic and pharmacodynamic properties, such as metabolic stability, receptor binding affinity, and overall potency of drug candidates.^[2] This guide provides a comprehensive overview of its chemical properties, a detailed synthesis

protocol, analytical characterization methods, and its applications in drug discovery and development.

Chemical and Physical Properties

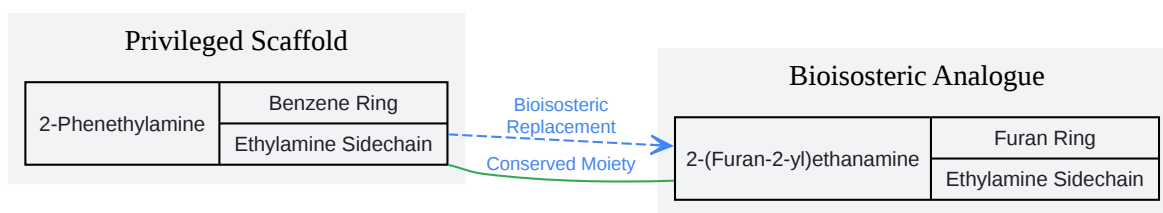
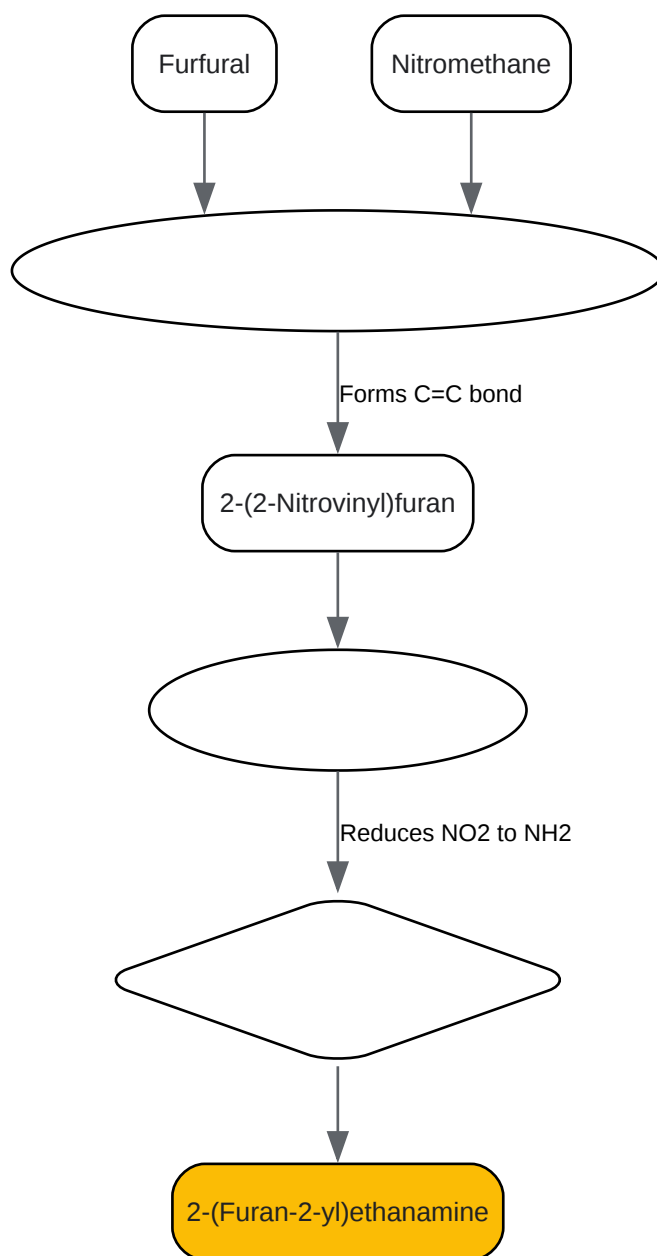
2-(Furan-2-yl)ethanamine is a colorless to pale yellow liquid with a characteristic amine odor.^[1] Its properties make it a reactive nucleophile at the amine group and susceptible to electrophilic substitution on the furan ring.^[2]

Table 1: Chemical Identifiers and Properties of 2-(Furan-2-yl)ethanamine

Property	Value	Source(s)
CAS Number	1121-46-6	[4]
IUPAC Name	2-(Furan-2-yl)ethan-1-amine	[4]
Molecular Formula	C ₆ H ₉ NO	[4]
Molecular Weight	111.14 g/mol	[4]
Boiling Point	162.5 °C at 760 mmHg	[1][5]
Density	1.022 g/cm ³	[1]
Flash Point	52.06 °C	[1]
XLogP3	0.9	[2][4]
Topological Polar Surface Area	39.2 Å ²	[2][4]
SMILES	<chem>C1=COC(=C1)CCN</chem>	[4]

Synthesis Pathway and Experimental Protocol

A common and efficient method for synthesizing 2-(furan-2-yl)ethanamine is through the reduction of 2-(2-nitrovinyl)furan. This two-step process begins with a Henry condensation between furfural and nitromethane to yield the nitrovinyl intermediate, which is then reduced to the target primary amine.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Furan-2-yl)ethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1374211/docs#an-in-depth-technical-guide-to-2-furan-2-yl-ethanamine\]](https://www.benchchem.com/product/b1374211/docs#an-in-depth-technical-guide-to-2-furan-2-yl-ethanamine)

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